

Acid Yellow 9 monosodium salt CAS number 74543-21-8.

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Compound of Interest

Compound Name: Acid Yellow 9 monosodium salt

Cat. No.: B1371584

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An In-depth Technical Guide to **Acid Yellow 9 Monosodium Salt** (CAS: 74543-21-8)

For Researchers, Scientists, and Drug Development Professionals

Chemical and Physical Properties

Acid Yellow 9 monosodium salt, an azo dye, is a versatile compound with applications in various scientific fields. Its chemical and physical properties are summarized below for easy reference.

Property	Value	Citations
CAS Number	74543-21-8	[1] [2]
Molecular Formula	C ₁₂ H ₁₀ N ₃ NaO ₆ S ₂	[1]
Molecular Weight	379.34 g/mol	[1]
IUPAC Name	Sodium 2-amino-5-((4-sulfophenyl)diazenyl)benzenesulfonate	[3]
Synonyms	Acid Yellow 9 monosodium salt, Hydrogen 4-aminoazobenzene-3,4'-disulphonate sodium salt	[3] [4]
Appearance	Brown, red, or purple powder	[1]
Purity	≥ 95% (Dye content), with some suppliers offering ≥ 98% or 99.64% purity	[1] [5]
Solubility	Soluble in water. Soluble in DMSO at 20 mg/mL (52.72 mM) with ultrasonic and warming to 60°C, and at 55 mg/mL (144.99 mM) with sonication recommended.	[2] [6]
Storage	Store at room temperature. For long-term storage as a powder, -20°C for up to 3 years is recommended. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month. Keep in a dark place, under an inert atmosphere, and away from direct sunlight and moisture.	[1] [3] [6]

Safety and Handling

Acid Yellow 9 monosodium salt is classified as an irritant. Proper safety precautions should be taken when handling this compound.

Hazard Class	GHS Pictogram	Hazard Statements	Precautionary Statements	Citations
Skin Irritant	GHS07	H315: Causes skin irritation	P264: Wash thoroughly after handling.	[1] [7]
Eye Irritant	GHS07	H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[1] [7]
		P321: Specific treatment (see label).		[1]

Applications in Research

Acid Yellow 9 monosodium salt has several applications in scientific research, primarily as a dye and a substrate for studying microbial degradation.

Biodegradation Studies

This compound is notably used as a sole source of carbon, nitrogen, and energy for the bacterium *Pseudomonas fluorescens*, making it a valuable tool for studying the mechanisms of azo dye biodegradation.[\[5\]](#)

Acid-Base Indicator

In multilayer films, Acid Yellow 9 exhibits a significant and unusual color change from deep red to dark blue in an acidic environment, suggesting its potential application in the development of acid-base titration methods and sensors.[\[8\]](#)[\[9\]](#)

Histology and Diagnostics

The dye is suitable for use in hematology and histology, as well as in diagnostic assay manufacturing.^[7]

Experimental Protocols

Spectroscopic Analysis of pH-Dependent Color Change

This protocol outlines the methodology for observing the absorption spectra of **Acid Yellow 9 monosodium salt** at various pH levels.

Materials:

- **Acid Yellow 9 monosodium salt**
- Distilled water
- 0.1 M Sodium Hydroxide (NaOH)
- 1% (by mass) Hydrochloric Acid (HCl)
- UV-Vis Spectrometer
- pH meter
- 1 cm quartz cuvettes
- Volumetric flasks and pipettes

Procedure:

- Prepare a 0.1 mM stock solution of **Acid Yellow 9 monosodium salt** in distilled water.
- Prepare a series of solutions with pH values ranging from 0.2 to 2.2 by adding 0.1 M NaOH or 1% HCl to the stock solution.
- Measure the precise pH of each solution using a calibrated pH meter at room temperature (22 °C).

- Record the UV-Vis absorption spectra of each solution from 200 nm to 700 nm in 2 nm increments, using distilled water as a reference.
- Plot the molar absorptivity versus wavelength for each pH value.

Expected Results: As the pH decreases, a clear appearance of an absorption peak around 500 nm and the disappearance of the peak at 390 nm will be observed. The solution's color will transition from yellow to orange and then to red.[8]

Bacterial Degradation Assay

This protocol provides a general framework for studying the degradation of **Acid Yellow 9 monosodium salt** by *Pseudomonas fluorescens*.

Materials:

- **Acid Yellow 9 monosodium salt**
- *Pseudomonas fluorescens* culture
- Suitable nutrient medium
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Incubator

Procedure:

- Cultivate *Pseudomonas fluorescens* in a suitable nutrient medium.
- Prepare a medium where **Acid Yellow 9 monosodium salt** (typically at a concentration of 50-200 mg/L) is the sole source of carbon and nitrogen.
- Inoculate the prepared medium with the *Pseudomonas fluorescens* culture.
- Incubate the culture at a suitable growth temperature (e.g., 30-37°C).
- Monitor the degradation of the dye by periodically measuring the decrease in its concentration using a spectrophotometer at its λ_{max} or by analyzing the degradation

products using HPLC.

Photophysical Properties

The photophysical properties of **Acid Yellow 9 monosodium salt** are crucial for its application as a dye and potential fluorescent marker.

Parameter	Value	Citations
λ_{max} (in 0.1 M HCl)	489 nm	[7]
Molar Extinction Coefficient (ϵ) in 0.1 M HCl	11,438 at 489 nm (at 0.01 g/L)	[7]
λ_{max} (in 1 M HCl)	385 nm	[7]
Molar Extinction Coefficient (ϵ) in 1 M HCl	15,302 at 385 nm (at 0.01 g/L)	[7]
pH-dependent Absorption	In aqueous solutions, the absorption peak shifts with pH. At high pH, a peak is observed around 390 nm. As pH decreases, this peak diminishes, and a new peak appears around 500 nm. A peak in the UV region at 263 nm in basic solutions red-shifts to 307 nm in acidic solutions.	[8]

Synthesis and Quality Control

Synthesis

The general synthesis of Acid Yellow 9 involves the disulfonation of 4-(phenyldiazenyl)benzenamine (C.I. Solvent Yellow 1). Another general method for this class of dyes involves the diazotization of an aromatic amine followed by a coupling reaction.

Purification

Acid Yellow 9 monosodium salt can be purified by recrystallization from water.[\[8\]](#)

Quality Control

The quality of **Acid Yellow 9 monosodium salt** is typically assessed through:

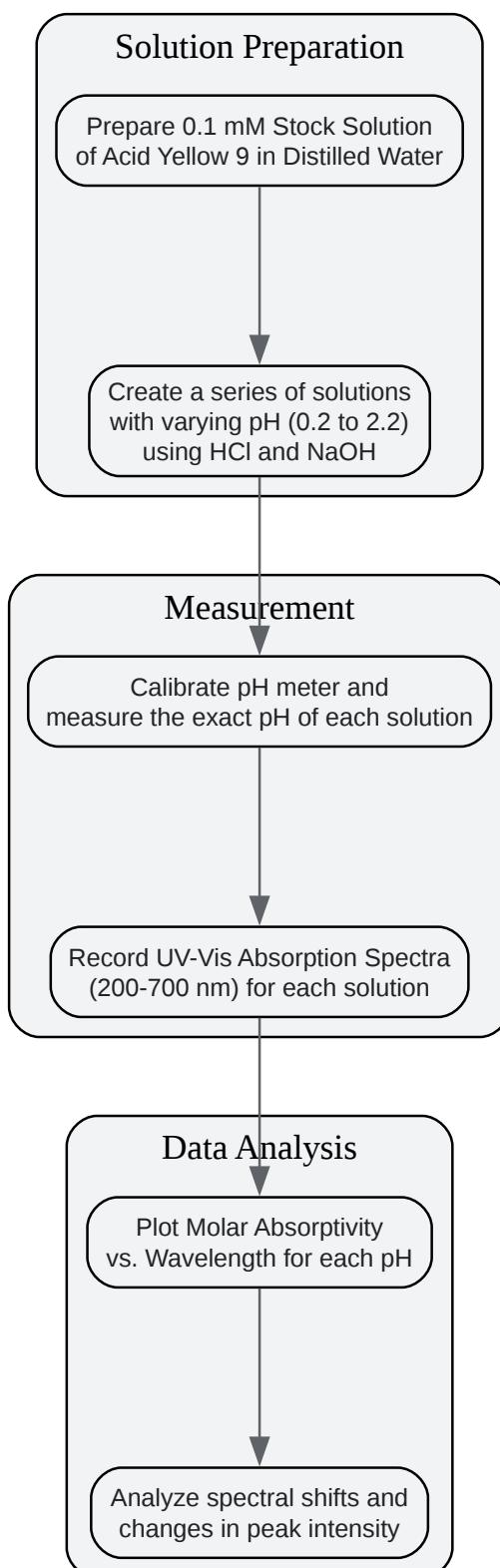
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound. Commercial suppliers often guarantee a purity of $\geq 95\%$ or higher.[\[1\]](#)[\[5\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure of the compound.[\[1\]](#)

A Certificate of Analysis (CoA) from the supplier will provide lot-specific data on purity and structural confirmation.

Visualized Experimental Workflow and Pathways

Experimental Workflow: pH-Dependent Spectroscopic Analysis

The following diagram illustrates the workflow for analyzing the effect of pH on the absorption spectrum of **Acid Yellow 9 monosodium salt**.

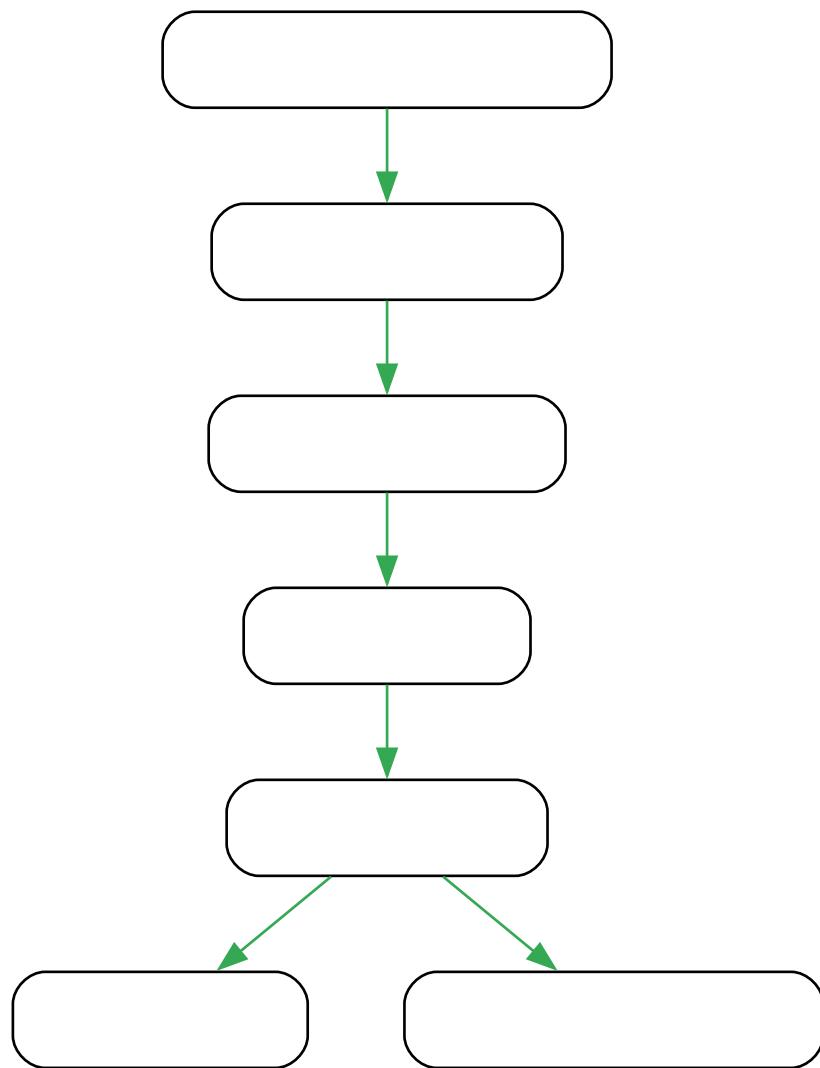


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Caption: Workflow for pH-dependent UV-Vis analysis.

Logical Relationship: Biodegradation by *Pseudomonas fluorescens*

This diagram shows the logical relationship of using **Acid Yellow 9 monosodium salt** to study biodegradation.



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Caption: Biodegradation of Acid Yellow 9.

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